

Bromine-82: A Technical Guide to Its Properties and Production

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Compound of Interest

Compound Name: Bromine-82

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Executive Summary

Bromine-82 (^{82}Br) is a radioisotope of the element bromine that does not occur naturally. It is produced artificially and is valued in various scientific and industrial applications for its suitable half-life and decay characteristics. This document provides a comprehensive overview of the natural abundance of bromine's stable isotopes, the production methods for **Bromine-82**, its decay properties, and a detailed experimental protocol for its synthesis via neutron activation.

Natural Abundance of Bromine Isotopes

Elemental bromine (Br) is a naturally occurring element, but it consists of a mixture of two stable isotopes: Bromine-79 (^{79}Br) and Bromine-81 (^{81}Br).^{[1][2][3]} These two isotopes are present in nearly equal proportions, which is a distinctive characteristic of bromine.^{[1][4]}

Bromine-82, being a radioactive isotope with a relatively short half-life, is not found in nature and must be produced artificially.^{[2][3]}

Physicochemical and Radioactive Properties of Bromine-82

Bromine-82 is a radioisotope that undergoes beta decay to a stable isotope of Krypton (^{82}Kr).^{[5][6][7]} Its half-life of approximately 35.3 hours makes it a useful tracer for scientific and industrial studies.^{[2][7][8]}

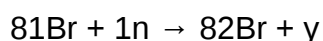
Table 1: Quantitative Data for **Bromine-82**

Property	Value
Half-life	35.282 hours[2][7]
Decay Mode	Beta minus (β^-)[5][7]
Decay Product	Krypton-82 (^{82}Kr)[5][6]
Primary Production Reaction	$^{81}\text{Br}(n,\gamma)^{82}\text{Br}$ [3][9]
Natural Abundance of Target Isotope (^{81}Br)	49.31%[6][10]

Production of Bromine-82

The most common and efficient method for producing **Bromine-82** is through the neutron activation of the stable isotope Bromine-81.[3][9] This process involves irradiating a bromine-containing target with thermal neutrons in a nuclear reactor or a cyclotron.[9][11] The target material is typically a salt of bromine, such as potassium bromide (KBr) or sodium bromide (NaBr), due to their stability and ease of handling.[11][12]

The nuclear reaction for the production of **Bromine-82** is as follows:



This reaction, denoted as $^{81}\text{Br}(n,\gamma)^{82}\text{Br}$, involves the capture of a neutron by the Bromine-81 nucleus, which then enters an excited state and subsequently de-excites by emitting a gamma ray (γ) to become **Bromine-82**.



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Caption: Production pathway of **Bromine-82** via neutron activation of Bromine-81.

Experimental Protocol for Bromine-82 Production

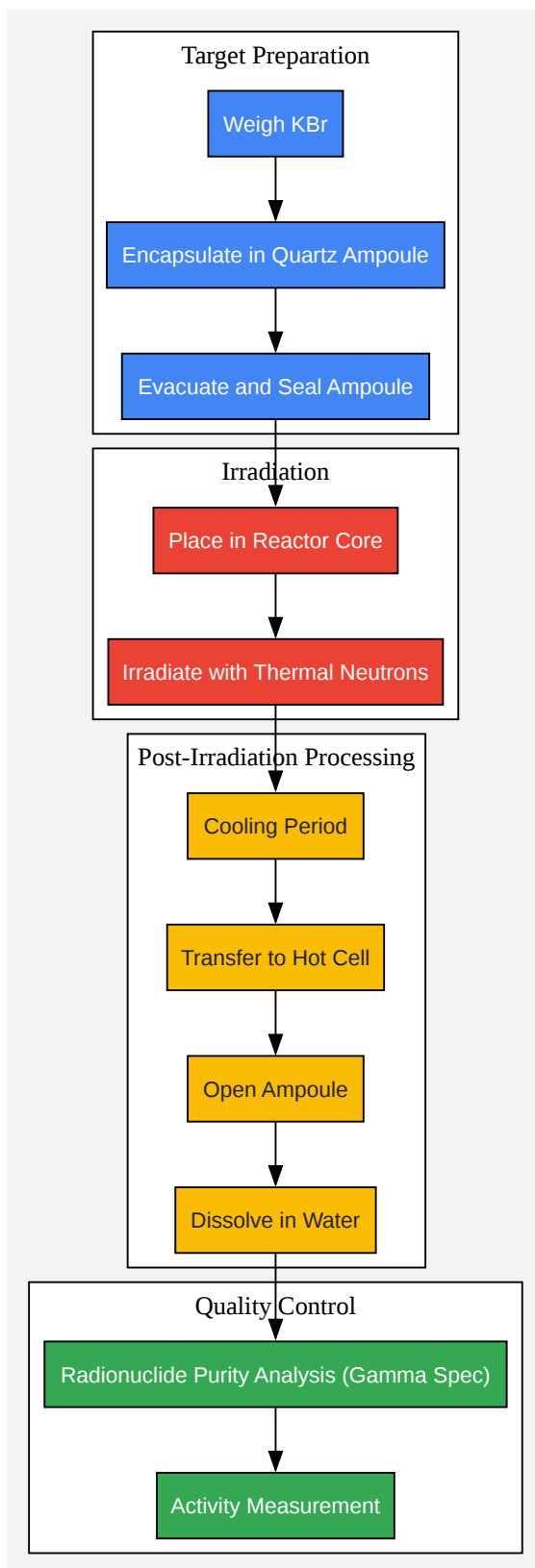
The following is a generalized experimental protocol for the production of **Bromine-82**, synthesized from established methodologies.[\[9\]](#)[\[11\]](#)[\[13\]](#)

Objective: To produce **Bromine-82** via neutron activation of a potassium bromide (KBr) target.

Materials and Equipment:

- High-purity potassium bromide (KBr) powder
- Quartz ampoule
- Vacuum sealing apparatus
- Nuclear reactor with a thermal neutron flux
- Remote handling equipment (hot cell)
- Lead shielding
- Gamma-ray spectrometer for radionuclide purity assessment
- Apparatus for dissolution and dilution of the irradiated target

Methodology:



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Caption: Experimental workflow for the production of **Bromine-82**.

Detailed Steps:

- Target Preparation:
 - Accurately weigh a specific amount of high-purity potassium bromide (KBr) powder.
 - Place the KBr powder into a clean quartz ampoule.
 - Connect the ampoule to a vacuum system and evacuate to a high vacuum.
 - Seal the ampoule using a high-temperature flame to ensure it is airtight.
- Irradiation:
 - Place the sealed quartz ampoule containing the KBr target into a suitable position within the core of a nuclear reactor.
 - Irradiate the target with a thermal neutron flux, typically in the range of 1×10^{13} to 1×10^{14} n/cm²·s.[\[11\]](#) The irradiation time will depend on the desired final activity of **Bromine-82**.
 - After the planned irradiation period, the sample is removed from the reactor core.
- Post-Irradiation Processing:
 - Allow the irradiated target to cool for a specific period. This allows for the decay of short-lived, unwanted radioisotopes that may have been produced during irradiation.[\[11\]](#)
 - Using remote handling equipment within a hot cell, carefully transfer the irradiated ampoule.
 - Open the quartz ampoule.
 - Dissolve the irradiated KBr, which now contains ⁸²Br, in a known volume of high-purity water.[\[11\]](#) Further dilutions can be made as required for the specific application.
- Quality Control:

- Take an aliquot of the dissolved **Bromine-82** solution and analyze it using a gamma-ray spectrometer to confirm its radionuclide purity. The gamma spectrum should show the characteristic gamma energy lines of **Bromine-82**.[\[11\]](#)
- Measure the total activity of the produced **Bromine-82** using a calibrated ionization chamber or other suitable radiation detection equipment.

Applications

Due to its convenient half-life and clear gamma emissions, **Bromine-82** has found use in several fields:

- Industrial Tracers: To study fluid dynamics, detect leaks in pipelines, and investigate flow patterns in industrial reactors.[\[13\]](#)[\[14\]](#)
- Environmental Studies: As a tracer for water and sediment movement.
- Medical Research: Although less common than other isotopes, radiobromine isotopes are explored for labeling biomolecules for imaging and therapeutic applications.[\[2\]](#)
- Corrosion Studies: In the investigation of high-temperature corrosion processes.[\[9\]](#)

Conclusion

Bromine-82 is a valuable artificially produced radioisotope with well-characterized properties. Its production via neutron activation of Bromine-81 is a routine and reliable process. The detailed protocol provided in this guide offers a foundational understanding for researchers and professionals seeking to utilize **Bromine-82** in their work. Adherence to strict radiation safety protocols is paramount when handling this and any other radioactive material.

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